

# Visualizing Peptidoglycan Remodeling Using NADA-Green: Application Notes and Protocols

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## Compound of Interest

Compound Name: NADA-green

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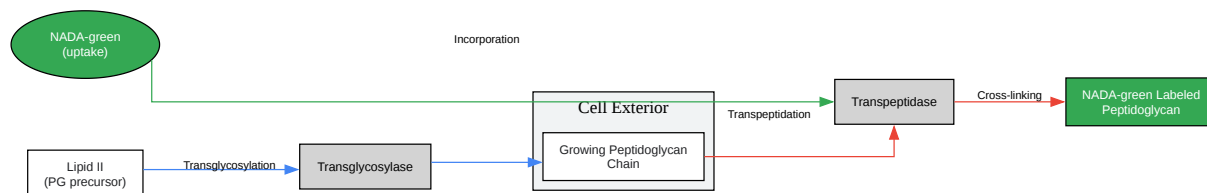
## Introduction

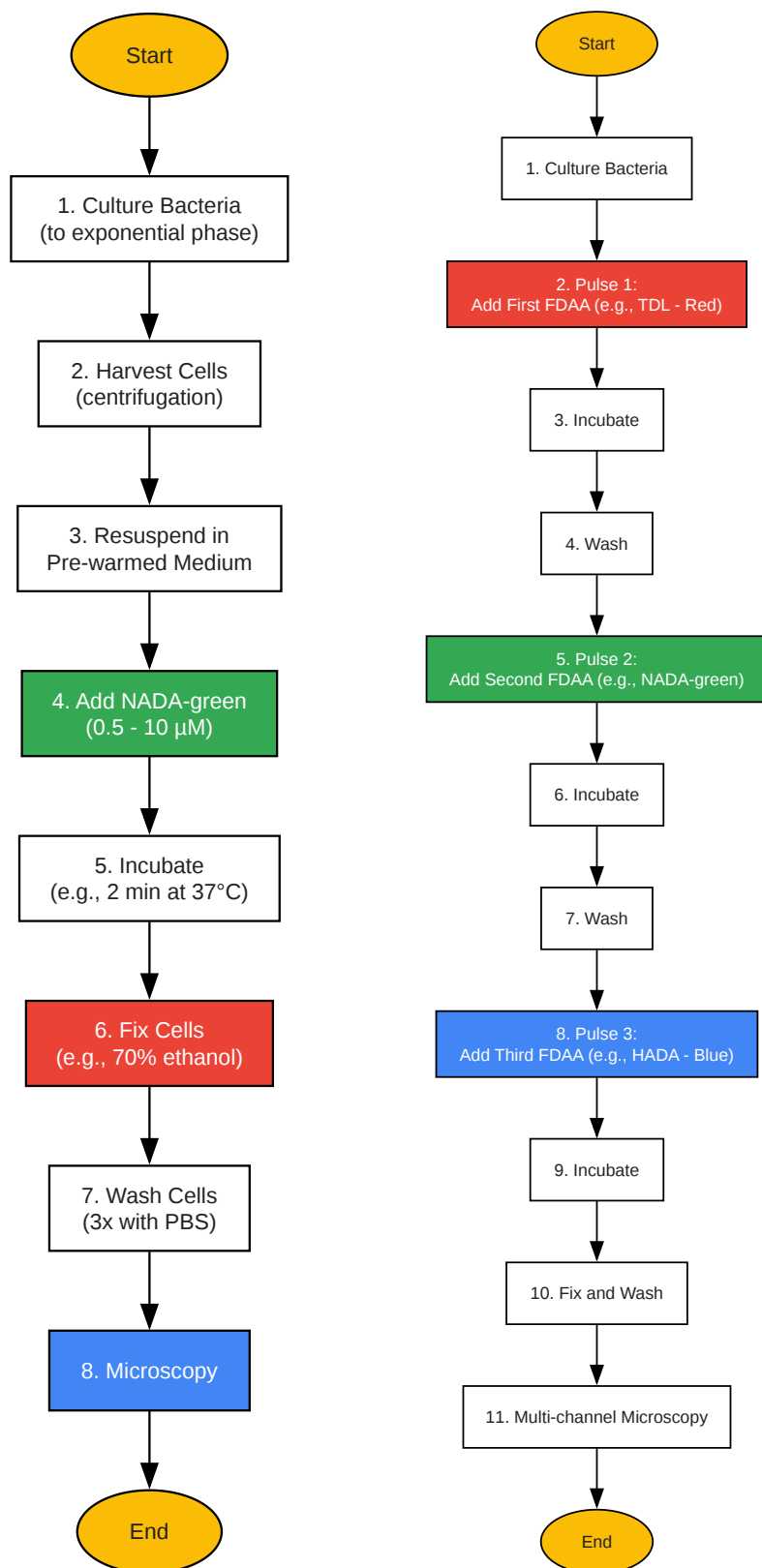
Peptidoglycan (PG) is an essential component of the bacterial cell wall, providing structural integrity and resistance to osmotic stress. The dynamic process of PG synthesis and remodeling is crucial for bacterial growth, cell division, and maintaining cell shape. Consequently, the enzymes involved in PG biosynthesis are prime targets for antibiotic development.<sup>[1][2]</sup> Fluorescent D-amino acids (FDAAs), such as **NADA-green** (NBD-amino-D-alanine), have emerged as powerful tools for in situ, real-time visualization of PG remodeling in live bacteria.<sup>[1][3][4][5]</sup> These probes are incorporated into the PG by transpeptidases, offering a specific and covalent label of newly synthesized material with minimal perturbation to the cells.<sup>[1][3][6]</sup> This document provides detailed application notes and protocols for utilizing **NADA-green** to study bacterial cell wall dynamics.

## Principle of NADA-Green Labeling

**NADA-green** is a fluorescent probe consisting of a D-alanine amino acid linked to a nitrobenzofurazan (NBD) fluorophore.<sup>[7]</sup> The D-alanine moiety is recognized and incorporated into the peptide side chains of peptidoglycan by DD- and LD-transpeptidases during cell wall synthesis.<sup>[3][8]</sup> This covalent incorporation allows for the direct visualization of active PG remodeling sites. The green fluorescence of the NBD group (excitation/emission  $\lambda$  ~450/555 nm) provides a robust signal for microscopic imaging.

The process of **NADA-green** incorporation into the peptidoglycan is depicted in the following pathway:





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